

Application Notes and Protocols for the Safe Handling of 4-Benzoylbiphenyl

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-Benzoylbiphenyl

Cat. No.: B106861

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Introduction

4-Benzoylbiphenyl, also known as 4-phenylbenzophenone, is an aromatic ketone with the chemical formula $C_{19}H_{14}O$.^{[1][2]} It typically appears as a slightly yellow to beige or white crystalline powder with a faint, aromatic odor.^{[3][4]} Due to its chemical properties, it is utilized as a photoinitiator in applications like UV curing for coatings and inks, and as an intermediate in the synthesis of pharmaceuticals and other fine chemicals.^{[3][5]} Although some safety data sheets (SDS) indicate that the substance does not meet the criteria for hazard classification, others classify it as a skin and eye irritant, a potential skin sensitizer, and a reproductive toxicant.^{[1][6][7][8]} Given the conflicting information and the fact that its toxicological properties have not been fully investigated, it is imperative to handle **4-Benzoylbiphenyl** with caution in a laboratory setting.^[1] These application notes provide detailed protocols for its safe handling, storage, and disposal to minimize exposure and ensure the safety of researchers, scientists, and drug development professionals.

Hazard Identification and Classification

4-Benzoylbiphenyl is an organic compound that is stable under normal conditions.^[8] It is insoluble in water but soluble in many common organic solvents.^{[4][5]} Hazard classifications can vary between suppliers. It is crucial to always consult the specific Safety Data Sheet (SDS) provided by the manufacturer for the lot number in use.

Potential GHS Classifications:

- Skin Irritation (Category 2)[6]
- Serious Eye Irritation (Category 2)[6]
- Skin Sensitisation (Category 1)[6]
- Reproductive Toxicity (Category 1B)[7]
- Hazardous to the Aquatic Environment, Acute (Category 1)[7]
- Hazardous to the Aquatic Environment, Chronic (Category 1)[7]

Signal Words: May be listed as "Warning" or "Danger".[6][7]

Quantitative Safety and Physicochemical Data

The following tables summarize key quantitative data for **4-Benzoylbiphenyl**. This information is essential for risk assessment and for designing safe experimental procedures.

Table 1: Physicochemical Properties of **4-Benzoylbiphenyl**

Property	Value	Reference
Molecular Formula	C ₁₉ H ₁₄ O	[1]
Molecular Weight	258.31 - 258.32 g/mol	[1][7]
CAS Number	2128-93-0	[1]
Appearance	Slightly yellow to beige crystalline powder	[3]
Melting Point	99-101 °C	[3][7]
Boiling Point	419-420 °C	[3][7]
LogP (Octanol/Water)	4.7 (at 35°C)	[5]
Solubility	Insoluble in water	[4]

Table 2: Toxicological Data and Exposure Limits

Parameter	Value	Reference
Acute Toxicity (Oral, Dermal, Inhalation)	No data available	[6]
LD50/LC50	Not available	[1][6]
Derived No Effect Level (DNEL) - Dermal	0.67 mg/kg bw/day (Chronic, systemic)	[1]
Derived No Effect Level (DNEL) - Inhalation	2.35 mg/m ³ (Chronic, systemic)	[1]
Reproductive Toxicity	No data available	[1]
Carcinogenicity	Not classified as a human carcinogen by IARC or EPA	[4]

Experimental Protocols: Safe Handling and Use

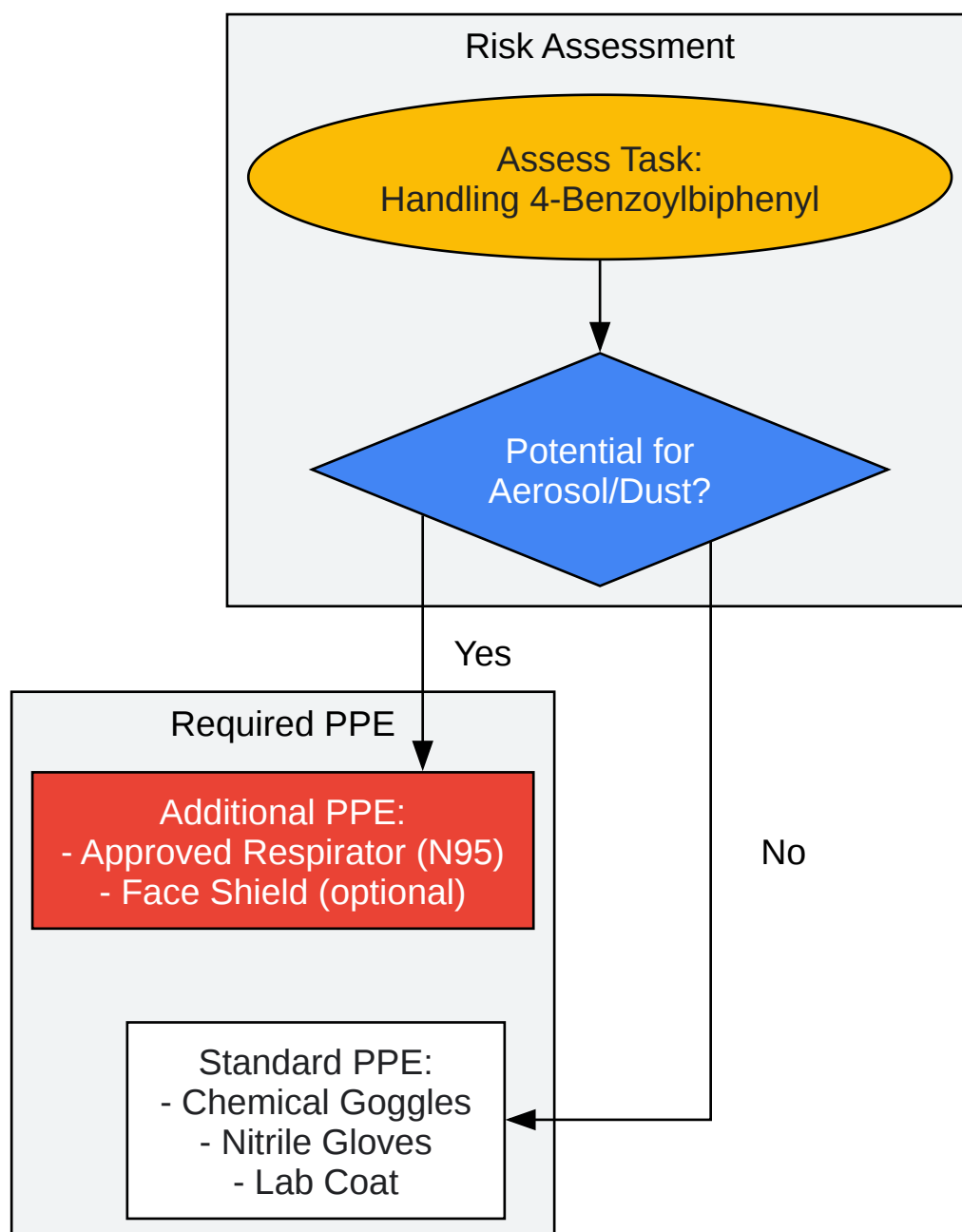
Adherence to the following protocols is mandatory to minimize risk when working with **4-Benzoylbiphenyl**.

Required Personal Protective Equipment (PPE)

Proper PPE is the primary barrier against chemical exposure. The selection of PPE should be based on a risk assessment of the specific procedure being performed.

- **Eye Protection:** Wear chemical safety goggles or safety glasses with side shields that conform to European Standard EN 166 or OSHA 29 CFR 1910.133.[1][8]
- **Hand Protection:** Chemical-resistant protective gloves (e.g., nitrile) must be worn.[1] Gloves should be inspected before use and disposed of properly after handling the material.[6]
- **Skin and Body Protection:** A long-sleeved lab coat is required for all routine procedures.[1] For tasks with a higher risk of spills or dust generation, a complete chemical-resistant suit may be necessary.[6]
- **Respiratory Protection:** Under normal laboratory conditions with adequate ventilation (e.g., in a chemical fume hood), respiratory protection is not typically required.[1][8] For large-scale

operations, in cases of poor ventilation, or during emergency spill response, a NIOSH/MSHA or European Standard EN 149 approved respirator (e.g., N95 dust mask) should be used.[1]
[7][9]

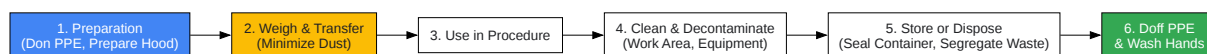


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Figure 1: PPE selection workflow based on risk assessment.

Protocol for General Handling and Weighing

- Preparation: Before handling, ensure the work area, specifically the chemical fume hood, is clean and uncluttered. Confirm that an emergency shower and eyewash station are accessible.[9]
- Don PPE: Put on all required PPE as detailed in section 3.1 (lab coat, gloves, eye protection).
- Handling: Conduct all manipulations of **4-Benzoylbiphenyl** powder inside a certified chemical fume hood to avoid inhalation of dust.[8]
- Weighing: Use a tared weigh boat or glassine paper. Handle the container and spatula carefully to prevent generating airborne dust.
- Transfer: Transfer the weighed solid directly into the reaction vessel or solvent.
- Post-Handling: After use, tightly close the container.[1]
- Decontamination: Clean any contaminated surfaces, including the balance and spatula, with an appropriate solvent and then wipe down with a damp cloth. Dispose of cleaning materials as hazardous waste.
- Doff PPE: Remove gloves and wash hands thoroughly with soap and water.[1]



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Figure 2: Workflow for the safe handling of **4-Benzoylbiphenyl**.

Protocol for Storage

- Container: Keep the compound in its original, tightly sealed container.[1]
- Location: Store in a dry, cool, and well-ventilated area.[1][6]

- **Compatibility:** Store away from incompatible materials, such as strong oxidizing agents.[8]
- **Labeling:** Ensure the container is clearly labeled with the chemical name and associated hazards.

Emergency Procedures

Immediate and appropriate action is critical in the event of an emergency.

Protocol for Accidental Release (Spill)

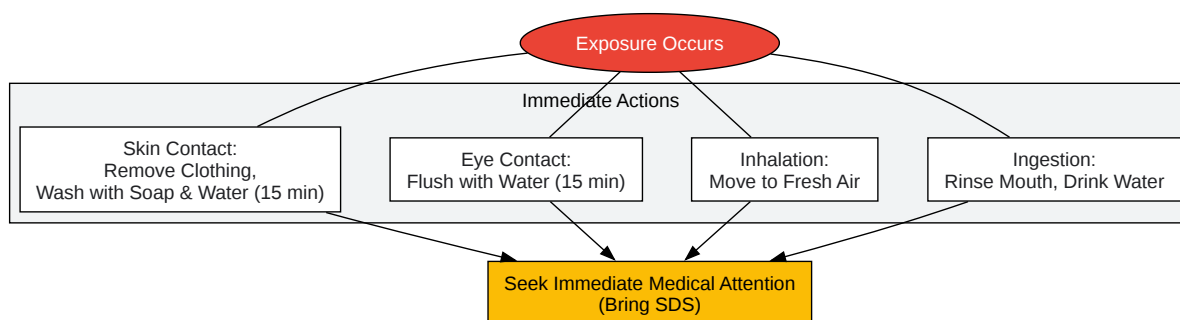
- **Evacuate:** Immediately alert personnel in the vicinity and evacuate the area if necessary.
- **Ventilate:** Ensure the area is well-ventilated, but avoid actions that could cause the powder to become airborne.
- **Assess:** For small spills, trained personnel with appropriate PPE (including respiratory protection) can proceed with cleanup. For large spills, evacuate and contact the institution's Environmental Health and Safety (EHS) department.
- **Containment:** Prevent the powder from spreading or entering drains.[6]
- **Cleanup:** Carefully sweep or scoop up the spilled solid material and place it into a suitable, labeled container for hazardous waste disposal.[1][8] Avoid creating dust. Do not use a vacuum cleaner unless it is rated for hazardous dust.
- **Decontaminate:** Clean the spill area with a suitable solvent, followed by soap and water.
- **Disposal:** Dispose of all contaminated materials (including PPE) as hazardous waste according to institutional and local regulations.

Protocol for First Aid Measures

In all cases of exposure, seek medical attention and provide the attending physician with the Safety Data Sheet.

- **Eye Contact:** Immediately flush eyes with copious amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical attention.[6]

- Skin Contact: Remove contaminated clothing. Immediately wash the affected skin with plenty of soap and water for at least 15 minutes. If irritation or other symptoms occur, get medical attention.[1][6]
- Inhalation: Move the affected person to fresh air. If breathing is difficult or they are not breathing, provide artificial respiration and seek immediate medical attention.[6]
- Ingestion: Do NOT induce vomiting. Clean the mouth with water and then have the person drink plenty of water. Get medical attention if symptoms occur.[1][6]



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Figure 3: First aid response to **4-Benzoylbiphenyl** exposure.

Waste Disposal

All waste materials contaminated with **4-Benzoylbiphenyl**, including empty containers, used PPE, and spill cleanup materials, must be disposed of as hazardous chemical waste. Collect waste in sealed, properly labeled containers. Follow all local, state, and federal regulations for hazardous waste disposal. Do not allow the material to enter drains or the environment.[6]

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- To cite this document: BenchChem. [Application Notes and Protocols for the Safe Handling of 4-Benzoylbiphenyl]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b106861#safety-precautions-for-handling-4-benzoylbiphenyl-in-the-lab]

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